

# Personal protective equipment for handling 2-Bromo-1-phenylethanol

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## Compound of Interest

Compound Name: 2-Bromo-1-phenylethanol

Cat. No.: B1266663

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## Safe Handling Protocol for 2-Bromo-1-phenylethanol

This document provides essential safety and logistical information for the handling and disposal of **2-Bromo-1-phenylethanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Risk Assessment

**2-Bromo-1-phenylethanol** is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, the primary risks are:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Can cause serious and potentially damaging eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Harmful if Swallowed or Inhaled: Ingestion or inhalation of the substance can be harmful.[\[3\]](#)

A thorough risk assessment should be conducted before beginning any work with this chemical, considering the quantities being used and the specific experimental conditions.

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure. The required PPE is summarized in the table below.

Task	Eye/Face Protection	Skin Protection	Respiratory Protection
Routine Handling & Dispensing	Safety glasses with side shields or chemical splash goggles.[1][4]	Chemical-resistant gloves (e.g., Nitrile, Neoprene), lab coat.[1][4][5]	Work in a well-ventilated area, preferably a chemical fume hood.[1][4][6]
Weighing/Transferring Large Quantities	Chemical splash goggles and a face shield.[4][5]	Chemical-resistant gloves, flame-resistant lab coat, and additional protective clothing as needed.[4]	A NIOSH-approved respirator may be necessary if ventilation is inadequate.[4][6]
Spill Cleanup	Chemical splash goggles and a face shield.[4]	Chemical-resistant gloves, disposable coveralls, and chemical-resistant boots.[4]	A NIOSH-approved respirator with appropriate cartridges for large spills or in poorly ventilated areas.[4][6]
Waste Handling & Disposal	Safety glasses with side shields or chemical splash goggles.[4]	Chemical-resistant gloves, lab coat.[4]	Not generally required if handling closed containers in a well-ventilated area.

Always inspect PPE for integrity before use and ensure gloves are suitable for handling this specific chemical.[7]

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the procedural steps for the safe handling of **2-Bromo-1-phenylethanol**.

### 3.1. Pre-Operational Checks

- **Verify Emergency Equipment:** Confirm that a safety shower and eyewash station are accessible and operational.[\[4\]](#)[\[8\]](#)
- **Consult SDS:** Ensure the Safety Data Sheet (SDS) for **2-Bromo-1-phenylethanol** is readily available and has been reviewed.[\[4\]](#)
- **Prepare Work Area:** Conduct all manipulations within a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)[\[6\]](#) Cover the work surface with a disposable, absorbent bench liner.[\[8\]](#)
- **Assemble Materials:** Gather all necessary equipment, including the chemical container, glassware, and spill cleanup materials.

### 3.2. Handling Procedure

- **Don PPE:** Put on the appropriate PPE as specified in the table above.
- **Container Inspection:** Before opening, inspect the container for any signs of damage or leaks.[\[4\]](#)
- **Dispensing:** Carefully open the container. Pour the liquid slowly and deliberately to avoid splashing or creating aerosols.[\[4\]](#)
- **Container Sealing:** Once the desired amount is dispensed, securely close the container.[\[1\]](#)[\[6\]](#)
- **Perform Work:** Carry out the experimental procedure within the fume hood.
- **Post-Handling:** Wipe down the exterior of the primary container and any equipment used with a suitable solvent.

### 3.3. Post-Handling Cleanup

- **Clean Work Area:** Wipe the work surface of the fume hood. Dispose of the bench liner as hazardous waste.
- **Decontaminate Equipment:** Clean any non-disposable equipment used during the procedure.

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Start with gloves, followed by the lab coat, and finally eye protection.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE.[1]

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][9][10] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[9][10]
- Skin Contact: Remove all contaminated clothing immediately.[1] Wash the affected skin area with plenty of soap and water. If skin irritation occurs or persists, seek medical attention.[1]
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[1][9] If the person feels unwell or has difficulty breathing, seek medical attention.[1]
- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water. Call a physician or poison control center immediately.[6]
- Minor Spill: Alert personnel in the immediate area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Collect the absorbed material into a suitable container for disposal.
- Major Spill: Evacuate the laboratory immediately and secure the area.[1] Notify your institution's environmental health and safety department. Remove all sources of ignition.[1]

## Disposal Plan

Proper disposal of **2-Bromo-1-phenylethanol** and associated waste is crucial.

- Waste Collection: All waste materials, including unused chemical, contaminated consumables (e.g., gloves, bench liners), and empty containers, must be collected in a designated, properly labeled hazardous waste container.

- **Container Management:** Keep waste containers tightly closed and store them in a designated secondary containment area. Do not mix with other waste streams.
- **Disposal Method:** Dispose of the chemical waste through an approved waste disposal facility, in accordance with all local, state, and federal regulations.[\[1\]](#)[\[6\]](#) Do not allow the product to enter drains or the environment.

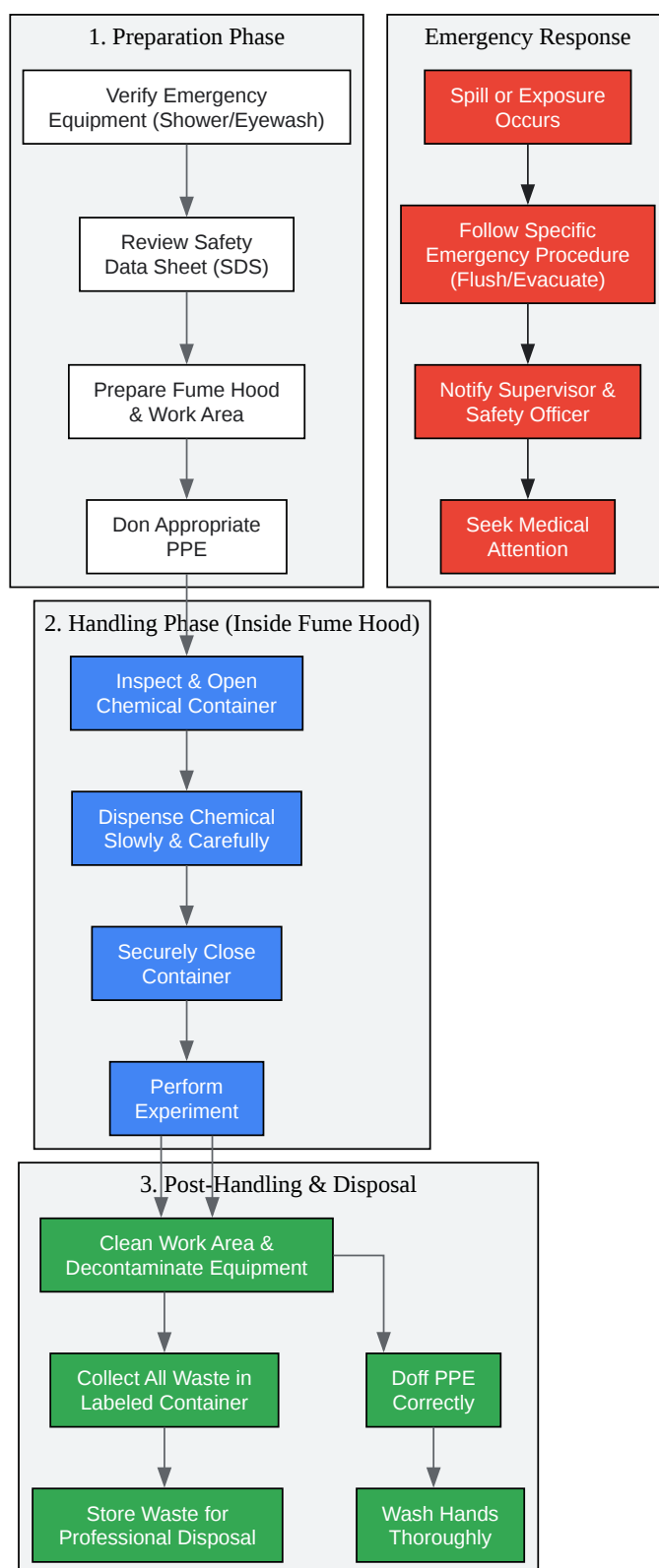
## Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Bromo-1-phenylethanol**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	201.06 g/mol	<a href="#">[2]</a> <a href="#">[11]</a>
Appearance	Colorless to light yellow clear liquid	
Melting Point	39 °C	<a href="#">[3]</a>
Boiling Point	261.6 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Density	~1.504 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	135.6 °C	<a href="#">[3]</a>
Storage Temperature	2-8°C (Refrigerator)	<a href="#">[12]</a>

## Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **2-Bromo-1-phenylethanol**.



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Caption: Workflow for safe handling of **2-Bromo-1-phenylethanol**.

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